

A comparative study of different synthetic routes to meso-2,5-dibromoadipic acid

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Compound of Interest

Compound Name: *Meso-2,5-dibromoadipic acid*

Cat. No.: *B15350965*

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A Comparative Analysis of Synthetic Pathways to meso-2,5-dibromoadipic Acid

For researchers and professionals in drug development and chemical synthesis, the efficient and stereoselective preparation of key intermediates is paramount. This guide provides a comparative study of two primary synthetic routes to **meso-2,5-dibromoadipic acid**, a valuable building block in the synthesis of various bioactive molecules and polymers. The comparison is based on reaction yield, stereoselectivity, and procedural complexity, supported by experimental data.

This report details two distinct synthetic strategies for the preparation of **meso-2,5-dibromoadipic acid**:

- **Route 1: Diastereoselective Bromination of Adipic Acid.** This classical approach utilizes the Hell-Volhard-Zelinsky (HVZ) reaction to achieve α -bromination of the dicarboxylic acid.
- **Route 2: Stereospecific Bromination of trans,trans-Muconic Acid.** This method leverages the stereospecific anti-addition of bromine to a conjugated diene to control the stereochemistry of the final product.

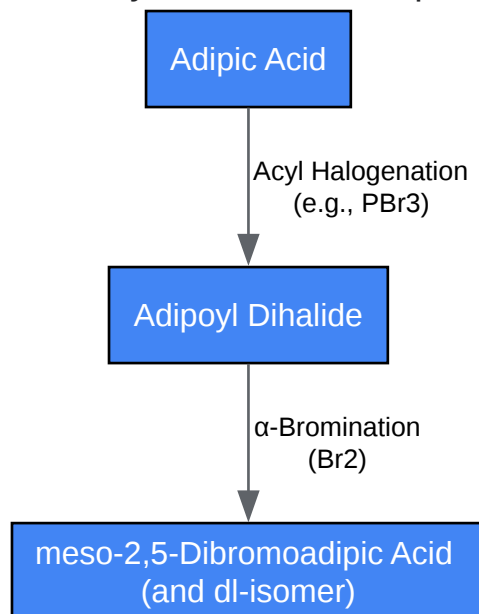
Data Summary: A Head-to-Head Comparison

Parameter	Route 1: Bromination of Adipic Acid	Route 2: Bromination of trans,trans-Muconic Acid
Starting Material	Adipic Acid	trans,trans-Muconic Acid
Key Reagents	Bromine, Phosphorus Tribromide	Bromine
Overall Yield	Moderate to High (ester derivative)	Potentially High
Stereoselectivity	Formation of a mixture of diastereomers, requiring separation	High (inherently stereospecific)
Key Advantages	Readily available starting material	Direct formation of the desired meso isomer
Key Disadvantages	Formation of diastereomeric mixture, harsh reaction conditions	Availability and cost of starting material

Visualizing the Synthetic Pathways

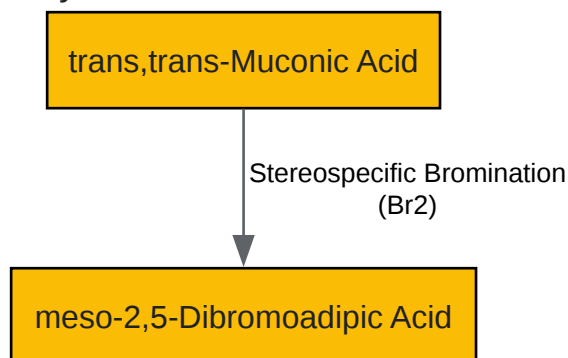
The logical flow of each synthetic route is depicted in the diagrams below, generated using the DOT language.

Route 1: Synthesis from Adipic Acid

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Caption: Synthetic pathway from Adipic Acid.

Route 2: Synthesis from trans,trans-Muconic Acid

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